

# Application Note: Flow Cytometry Analysis of Immune Cells Post-**NSC61610** Treatment

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## Compound of Interest

Compound Name: NSC61610

Cat. No.: B1680230

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## Introduction

**NSC61610** is a small molecule that has been identified as a ligand for the Lanthionine Synthetase C-Like 2 (LANCL2) receptor.[1][2] Activation of LANCL2 by **NSC61610** has been shown to modulate immune responses, particularly in the context of inflammation and viral infections.[1][3][4] This compound has demonstrated therapeutic potential by promoting regulatory immune responses and ameliorating disease severity in preclinical models.[2][3] Specifically, **NSC61610** treatment leads to an increase in the production of the anti-inflammatory cytokine Interleukin-10 (IL-10) by macrophages and CD8+ T cells.[2][3][5] This application note provides a detailed protocol for the analysis of immune cell populations in murine lung tissue following in vivo treatment with **NSC61610**, using flow cytometry.

## Principle

Flow cytometry is a powerful technique for the multi-parameter analysis of individual cells within a heterogeneous population. This protocol outlines the preparation of single-cell suspensions from murine lung tissue, staining with a panel of fluorescently-conjugated antibodies to identify specific immune cell subsets, and subsequent analysis by flow cytometry. The focus is on quantifying changes in key immune cell populations, including T cells, macrophages, dendritic cells, and neutrophils, with a specific emphasis on identifying IL-10-producing cells.

## Materials and Reagents

- **NSC61610** (or vehicle control)

- C57BL/6 mice
- Phosphate Buffered Saline (PBS)
- RPMI 1640 medium
- Fetal Bovine Serum (FBS)
- Collagenase D
- DNase I
- ACK Lysis Buffer
- Cell strainer (70  $\mu$ m)
- 96-well V-bottom plates
- Flow cytometry tubes
- Centrifuge
- Flow cytometer
- Antibodies (see Table 1)
- Protein transport inhibitor (e.g., Brefeldin A or Monensin)
- Cell stimulation cocktail (e.g., PMA and Ionomycin)
- Intracellular staining buffer kit

## Experimental Protocols

### In Vivo Treatment of Mice

- Administer **NSC61610** or vehicle control to C57BL/6 mice according to the experimental design (e.g., oral gavage).
- At the desired time point post-treatment, euthanize mice by an approved method.

## Preparation of Single-Cell Suspension from Murine Lungs

- Perfuse the lungs with cold PBS through the right ventricle to remove blood.
- Excise the lungs and place them in a petri dish with cold RPMI 1640 medium.
- Mince the lung tissue into small pieces using scissors.
- Transfer the minced tissue to a 50 mL conical tube containing 5 mL of digestion buffer (RPMI 1640 with 1 mg/mL Collagenase D and 0.1 mg/mL DNase I).
- Incubate at 37°C for 30-45 minutes with gentle agitation.
- Stop the digestion by adding 10 mL of RPMI 1640 with 10% FBS.
- Pass the cell suspension through a 70 µm cell strainer into a new 50 mL conical tube.
- Centrifuge at 400 x g for 5 minutes at 4°C.
- Discard the supernatant and resuspend the cell pellet in 5 mL of ACK Lysis Buffer to lyse red blood cells. Incubate for 5 minutes at room temperature.
- Add 10 mL of RPMI 1640 with 10% FBS and centrifuge at 400 x g for 5 minutes at 4°C.
- Discard the supernatant and resuspend the cells in FACS buffer (PBS with 2% FBS).
- Count the cells and adjust the concentration to  $1 \times 10^7$  cells/mL.

## Intracellular Cytokine Staining for IL-10

- Resuspend  $1-2 \times 10^6$  cells in 1 mL of complete RPMI 1640 medium in a 24-well plate.
- Stimulate the cells with a cell stimulation cocktail (e.g., PMA and Ionomycin) in the presence of a protein transport inhibitor (e.g., Brefeldin A) for 4-6 hours at 37°C.
- Wash the cells with FACS buffer.

## Flow Cytometry Staining

- Transfer  $1 \times 10^6$  cells per well into a 96-well V-bottom plate.
- Centrifuge at  $400 \times g$  for 3 minutes at  $4^\circ\text{C}$  and discard the supernatant.
- Resuspend the cells in 50  $\mu\text{L}$  of Fc block solution and incubate for 10 minutes at  $4^\circ\text{C}$ .
- Add 50  $\mu\text{L}$  of the surface antibody cocktail (see Table 1) and incubate for 30 minutes at  $4^\circ\text{C}$  in the dark.
- Wash the cells twice with FACS buffer.
- Fix and permeabilize the cells using an intracellular staining buffer kit according to the manufacturer's instructions.
- Add the intracellular antibody cocktail (containing anti-IL-10) and incubate for 30 minutes at  $4^\circ\text{C}$  in the dark.
- Wash the cells twice with permeabilization buffer.
- Resuspend the cells in 200  $\mu\text{L}$  of FACS buffer for analysis.

## Flow Cytometry Analysis

- Acquire the samples on a flow cytometer.
- Use appropriate single-stain controls for compensation.
- Analyze the data using flow cytometry analysis software. A suggested gating strategy is provided in the diagram below.

## Data Presentation

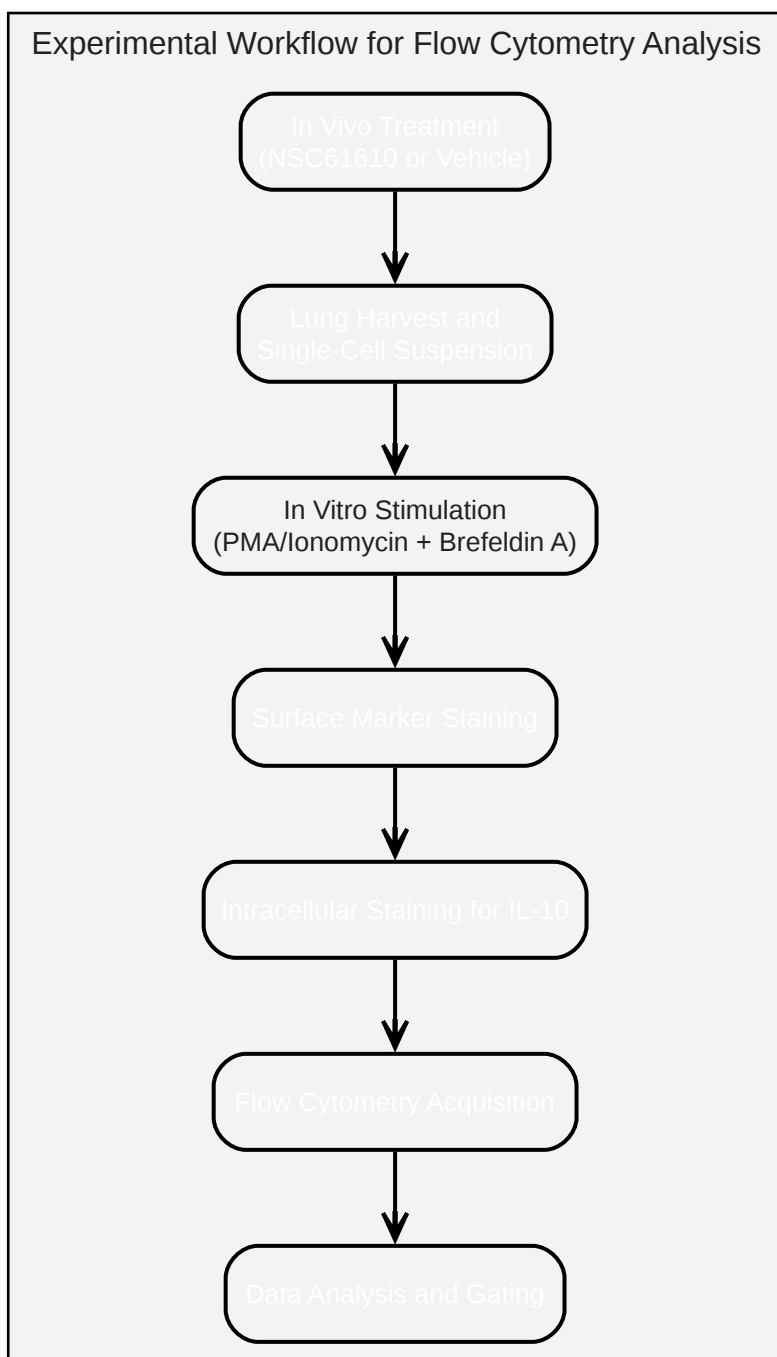
### Table 1: Suggested Antibody Panel for Flow Cytometry

| Target          | Fluorochrome | Clone     | Purpose                               |
|-----------------|--------------|-----------|---------------------------------------|
| CD45            | AF700        | 30-F11    | Identify hematopoietic cells          |
| CD3e            | PE-Cy7       | 145-2C11  | Identify T cells                      |
| CD4             | APC-Cy7      | GK1.5     | Identify CD4+ T helper cells          |
| CD8a            | PerCP-Cy5.5  | 53-6.7    | Identify CD8+ cytotoxic T cells       |
| CD11b           | BV605        | M1/70     | Identify myeloid cells                |
| CD11c           | BV711        | N418      | Identify dendritic cells, macrophages |
| F4/80           | PE           | BM8       | Identify macrophages                  |
| Ly6G            | FITC         | 1A8       | Identify neutrophils                  |
| Ly6C            | APC          | HK1.4     | Identify inflammatory monocytes       |
| IL-10           | BV421        | JES5-16E3 | Identify IL-10 producing cells        |
| Live/Dead Stain | e.g., Zombie | -         | Exclude dead cells                    |

**Table 2: Expected Quantitative Changes in Immune Cell Populations Post-NSC61610 Treatment**

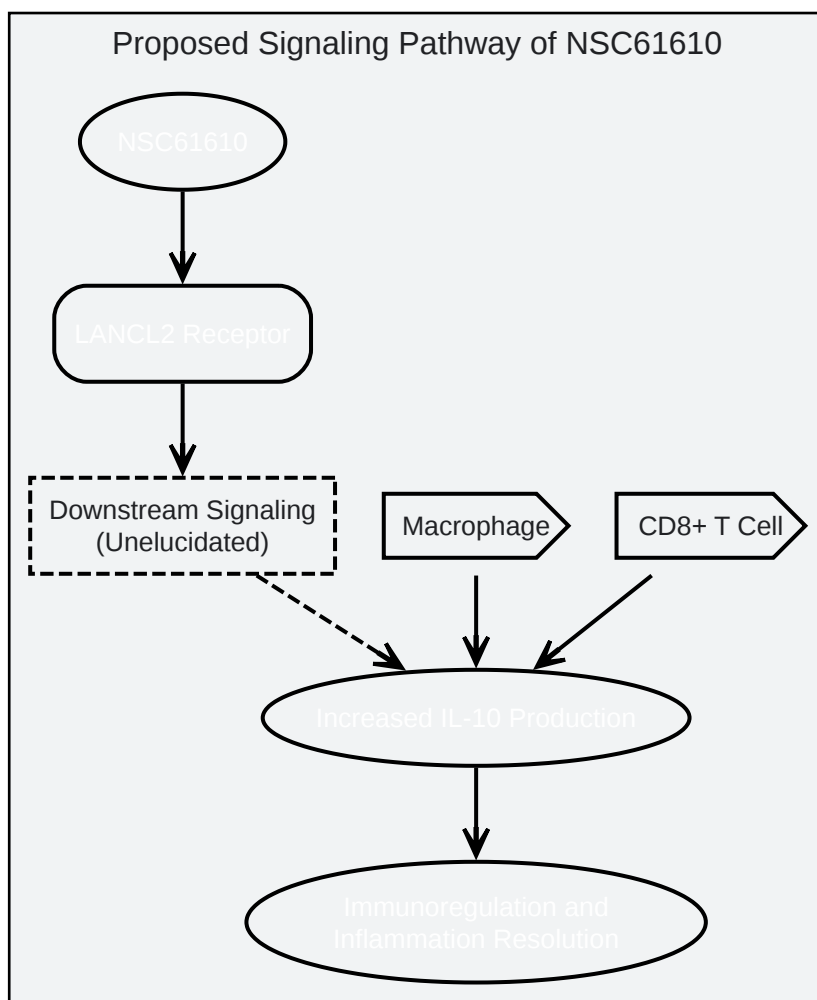
| Cell Population                                                | Expected Change with NSC61610 | Reference |
|----------------------------------------------------------------|-------------------------------|-----------|
| IL-10 producing Macrophages                                    | Increase                      | [3]       |
| IL-10 producing CD8+ T cells                                   | Increase                      | [3]       |
| Neutrophils                                                    | Decrease                      | [3][4]    |
| Polymorphonuclear Myeloid-Derived Suppressor Cells (PMN-MDSCs) | Increase                      | [3]       |
| Alveolar Macrophages                                           | Increase                      | [3]       |
| CD103+ Dendritic Cells                                         | No significant change         | [3]       |
| CD4+ IFN $\gamma$ + T cells                                    | No significant change         | [3]       |

## Visualizations



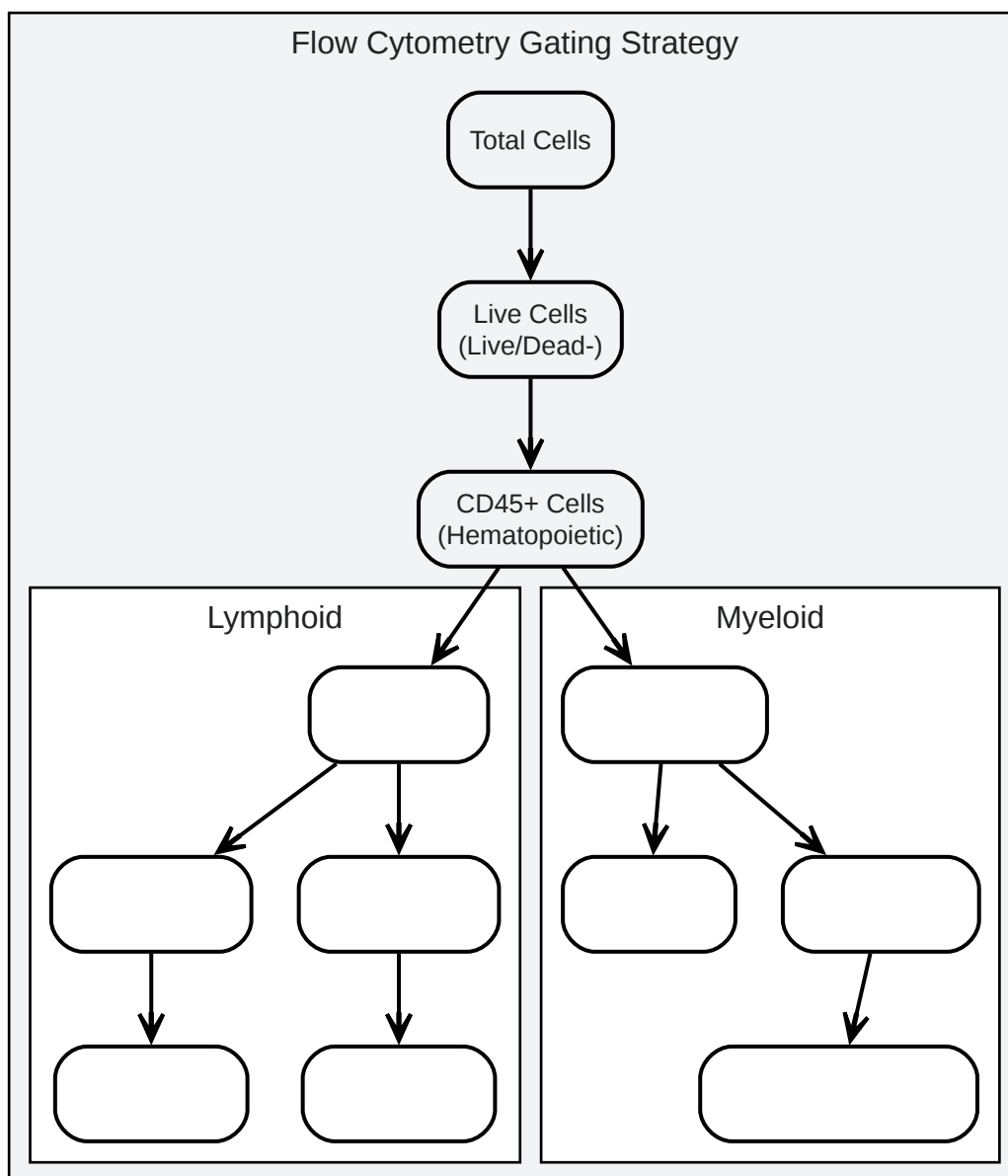
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Caption: Experimental workflow for analyzing immune cells post-**NSC61610** treatment.



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Caption: Proposed signaling pathway of **NSC61610** via LANCL2 activation.



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Caption: Simplified gating strategy for identifying key immune cell populations.

## References

- 1. Lanthionine synthetase component C-like protein 2: a new drug target for inflammatory diseases and diabetes - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. LANCL2: A Novel Therapeutic Target for Influenza | Nutritional Immunology and Molecular Medicine Laboratory [nimml.org]
- 3. Lanthionine Synthetase C-Like 2 Modulates Immune Responses to Influenza Virus Infection - PMC [pmc.ncbi.nlm.nih.gov]
- 4. A Protocol for the Comprehensive Flow Cytometric Analysis of Immune Cells in Normal and Inflamed Murine Non-Lymphoid Tissues | PLOS One [journals.plos.org]
- 5. LANCL2: A Novel Therapeutic Target for Influenza | BioTherapeutics Inc [biotherapeuticsinc.com]
- To cite this document: BenchChem. [Application Note: Flow Cytometry Analysis of Immune Cells Post-NSC61610 Treatment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680230#flow-cytometry-analysis-of-immune-cells-post-nsc61610]

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